

An In-depth Technical Guide to the Safe Handling of 4-(Bromomethyl)phenol

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Compound of Interest

Compound Name: 4-(Bromomethyl)phenol

Cat. No.: B1630418

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **4-(Bromomethyl)phenol** (CAS No. 27079-92-1), a versatile reagent in organic synthesis. Due to its hazardous nature, strict adherence to the following precautions is imperative to ensure personnel safety and prevent environmental contamination.

Chemical and Physical Properties

4-(Bromomethyl)phenol is a white to yellow powder or granular solid.^[1] A summary of its key physical and chemical properties is provided in the table below.

Property	Value	Reference
Molecular Formula	C ₇ H ₇ BrO	[2]
Molecular Weight	187.03 g/mol	[2]
Appearance	White to yellow powder or granular solid	[2]
Melting Point	52-56°C	[2]
Boiling Point	269.9 °C at 760 mmHg	[3]
Flash Point	117.1 °C	[3]
Density	1.593 g/cm ³	[3]

GHS Hazard Classification

4-(Bromomethyl)phenol is classified as a hazardous substance. The following table summarizes its GHS classifications. It is crucial to understand these hazards before handling the compound.

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	3	H301: Toxic if swallowed
Skin Corrosion/Irritation	1B	H314: Causes severe skin burns and eye damage
Serious Eye Damage/Eye Irritation	1	H318: Causes serious eye damage
Combustible Dust	May form combustible dust concentrations in air	

Note: Classifications may vary slightly between suppliers.

Toxicity and Exposure Limits

While specific toxicological data such as LD50, LC50, and Permissible Exposure Limits (PELs) for **4-(Bromomethyl)phenol** are not readily available, data for the related compound phenol can provide an indication of potential toxicity.

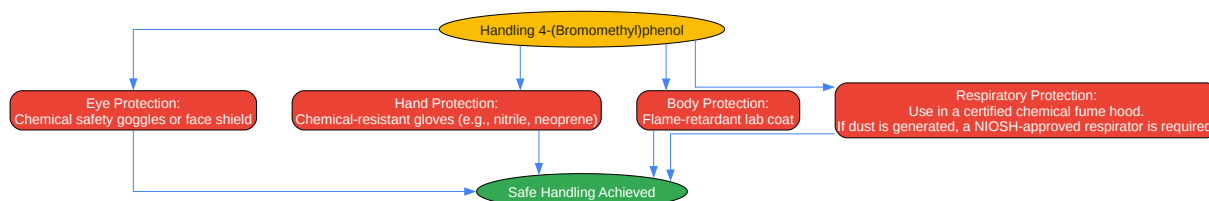
Surrogate Toxicity Data (Phenol)

Metric	Value	Species	Reference
Oral LD50	317 mg/kg	Rat	[4]
Dermal LD50	630 mg/kg	Rabbit	[4]
OSHA PEL (TWA)	5 ppm	Human	[5]
NIOSH REL (TWA)	5 ppm	Human	[5]
NIOSH REL (Ceiling)	15.6 ppm	Human	[5]

Given the presence of the reactive bromomethyl group, **4-(Bromomethyl)phenol** should be handled as a substance with significant potential for toxicity and irritation.

Personal Protective Equipment (PPE)

Appropriate PPE must be worn at all times when handling **4-(Bromomethyl)phenol**.



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Caption: Required Personal Protective Equipment (PPE) for handling **4-(Bromomethyl)phenol**.

Safe Handling and Storage

Handling:

- Always handle **4-(Bromomethyl)phenol** in a well-ventilated area, preferably within a certified chemical fume hood.[\[6\]](#)
- Avoid the formation of dust and aerosols.[\[6\]](#)
- Use non-sparking tools to prevent ignition.[\[6\]](#)
- Ground all equipment to prevent electrostatic discharge.
- Avoid contact with skin, eyes, and clothing.[\[6\]](#)
- Wash hands thoroughly after handling.

Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[\[6\]](#)
- Keep away from incompatible materials such as strong oxidizing agents, bases, and metals.
- Long-term storage is recommended at 4°C.[\[2\]](#)
- Store in an inert atmosphere.

Experimental Protocols

Spill Cleanup Protocol:

In the event of a spill, follow these procedures:

- Evacuate all non-essential personnel from the area.[\[7\]](#)
- Wear appropriate PPE, including respiratory protection.

- Remove all sources of ignition.[7]
- For solid spills, carefully sweep up the material, avoiding dust generation.
- For liquid spills, cover with an inert absorbent material such as sand, dry lime, or soda ash.
[7]
- Collect the spilled material and absorbent into a sealed, labeled container for hazardous waste disposal.[7]
- Ventilate the area and decontaminate the spill site with a suitable solvent, followed by washing with soap and water.

Quenching Protocol for Unused Reagent:

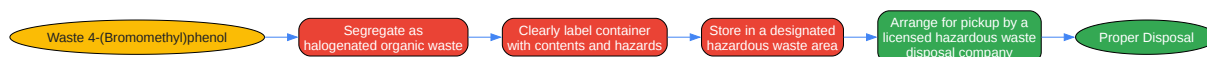
For quenching excess or unreacted **4-(Bromomethyl)phenol**, a cautious approach similar to that for benzyl bromide is recommended:

- In a chemical fume hood, prepare a stirred solution of a weak base, such as sodium bicarbonate or sodium carbonate, in a suitable solvent (e.g., a mixture of water and a water-miscible organic solvent like THF or ethanol).
- Slowly and in small portions, add the **4-(Bromomethyl)phenol** to the basic solution. Be aware of potential exotherms and gas evolution.
- Allow the mixture to stir at room temperature until the reaction is complete, which can be monitored by an appropriate technique like Thin Layer Chromatography (TLC).
- Once the reaction is complete, the quenched mixture can be disposed of as hazardous waste.

Disposal Protocol:

- Dispose of **4-(Bromomethyl)phenol** and any contaminated materials as hazardous waste in accordance with local, state, and federal regulations.[6]
- Do not dispose of down the drain or in regular trash.

- The preferred method of disposal is through a licensed chemical destruction facility, typically involving high-temperature incineration with flue gas scrubbing.[6]



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References

- 1. datasheets.scbt.com [datasheets.scbt.com]
- 2. usbio.net [usbio.net]
- 3. Cas 27079-92-1,4-(BROMOMETHYL)PHENOL | lookchem [lookchem.com]
- 4. assets.thermofisher.com [assets.thermofisher.com]
- 5. anaxlab.com [anaxlab.com]
- 6. chemicalbook.com [chemicalbook.com]
- 7. nj.gov [nj.gov]
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